

# Preparing a NO-711 Stock Solution in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: NO-711ME

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## Abstract

This document provides a comprehensive guide for the preparation of a stock solution of NO-711, a potent and selective GABA transporter 1 (GAT-1) inhibitor, using dimethyl sulfoxide (DMSO) as the solvent.[1] Detailed protocols, safety precautions, and quantitative data are presented to ensure accurate and safe handling of these chemical compounds in a laboratory setting. The included workflow diagram offers a visual guide to the preparation process.

## Introduction

NO-711 is a crucial pharmacological tool for neuroscience research, specifically for studying the GABAergic system. It functions as a selective inhibitor of the GABA transporter GAT-1, thereby increasing the extracellular concentration of GABA and modulating neuronal activity. Due to its hydrophobic nature, NO-711 is often dissolved in organic solvents like DMSO to create concentrated stock solutions for experimental use. This application note outlines the standardized procedure for preparing a stable and accurate NO-711 stock solution.

## Quantitative Data Summary

For ease of reference, the key quantitative data for NO-711 hydrochloride and DMSO are summarized in the table below.

Property	NO-711 Hydrochloride	Dimethyl Sulfoxide (DMSO)
Synonyms	NNC-711 hydrochloride	Methylsulfinylmethane, Methyl sulfoxide
CAS Number	145645-62-1[1][2]	67-68-5
Molecular Formula	C <sub>21</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub> · HCl[1]	(CH <sub>3</sub> ) <sub>2</sub> SO
Molecular Weight	386.87 g/mol [1]	78.13 g/mol
Appearance	White to off-white powder	Colorless liquid
Solubility in Water	10 mg/mL at 60 °C[1]	Miscible
Purity	≥98% (HPLC)	≥99.0%
Storage	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month.[1]	Room temperature in a dry, well-ventilated area.

## Experimental Protocol: Preparation of a 10 mM NO-711 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of NO-711 in DMSO. This concentration is a common starting point for further dilutions in experimental assays.

### Materials:

- NO-711 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- **Equilibration:** Allow the vial of NO-711 hydrochloride powder and the bottle of DMSO to reach room temperature before opening to prevent condensation.
- **Weighing:** Tare a clean, dry microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh out the desired amount of NO-711 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.869 mg of NO-711 hydrochloride (Molecular Weight = 386.87 g/mol ).
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the NO-711 powder. To prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:** Close the vial tightly and vortex the solution until the NO-711 powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term stability.[1]

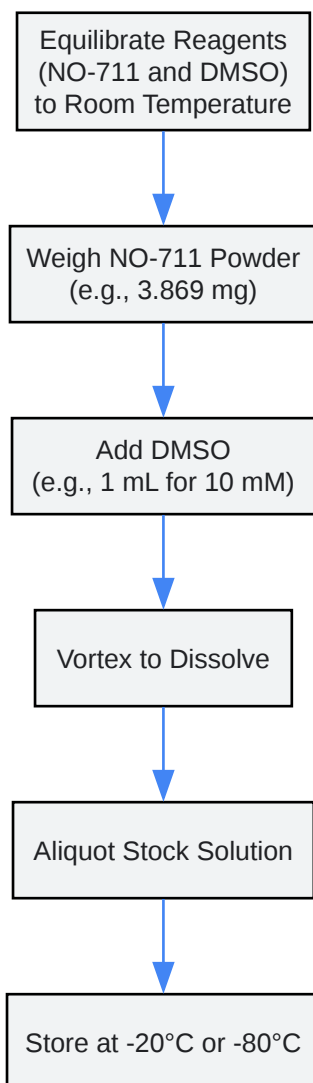
## Safety Precautions

- Always handle NO-711 and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin.[3] Avoid direct contact with skin and clothing. In case of contact, wash the affected area immediately with plenty of water.

- Refer to the Safety Data Sheet (SDS) for both NO-711 and DMSO for detailed safety information.

## Visualizations

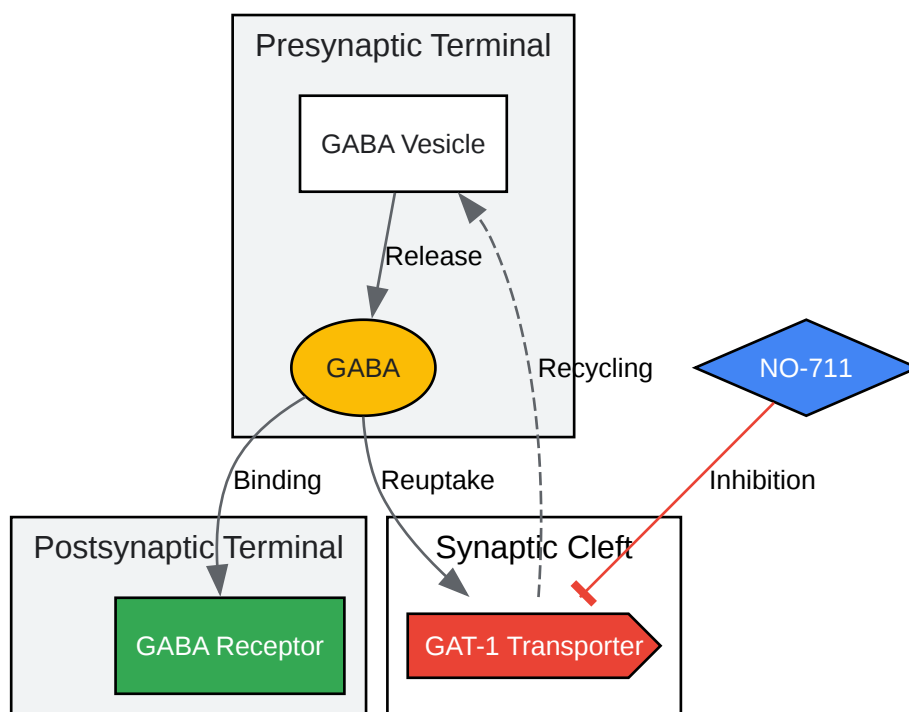
### Experimental Workflow for NO-711 Stock Solution Preparation



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A flowchart illustrating the key steps for preparing the NO-711 stock solution.

### Signaling Pathway Inhibition by NO-711



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A diagram showing how NO-711 inhibits the GAT-1 transporter, increasing synaptic GABA levels.

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## References

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